

An In-depth Technical Guide to Direct Red 13 (C.I. 22155)

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Direct Red 13

CAS No.: 1937-35-5

Cat. No.: B156214

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Direct Red 13, also known by its Colour Index name C.I. 22155, is a disazo dye that has been primarily utilized in the textile and paper industries for its vibrant red hue and its ability to directly bind to cellulosic fibers. While its industrial applications are well-documented, its properties and potential biological interactions are of increasing interest to researchers in toxicology, environmental science, and potentially, in the broader field of biomedical research. This guide provides a comprehensive technical overview of **Direct Red 13**, synthesizing available data on its chemical and physical properties, synthesis, applications, and, crucially, its toxicological profile.

Core Molecular and Physical Properties

Direct Red 13 is a sodium salt of a complex aromatic sulfonic acid. Its key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1937-35-5	[1]
Molecular Formula	C ₃₂ H ₂₂ N ₆ Na ₂ O ₇ S ₂	[1]
Molecular Weight	712.66 g/mol	[1]
Appearance	Brown powder	[1]
Solubility	Good in water (yields a wine-red solution), soluble in ethanol and cellosolve, insoluble in other organic solvents.	

The structure of **Direct Red 13**, characterized by two azo (-N=N-) linkages connecting aromatic moieties, is fundamental to its color and dyeing properties.

Caption: Simplified workflow for the synthesis of **Direct Red 13**.

Industrial Applications

The primary application of **Direct Red 13** is in the dyeing of cellulosic materials. Its linear molecular structure and the presence of sulfonate groups contribute to its high affinity for cellulose fibers, allowing for direct application without the need for a mordant.

- Textile Industry: Used for dyeing cotton, viscose, and other cellulosic fabrics. It is also used for coloring paper and leather.
- Printing: Employed in direct printing on cotton and viscose fabrics.

Toxicological Profile and Safety Considerations

A critical aspect of this technical guide is the toxicological profile of **Direct Red 13**, which is of paramount concern for researchers and professionals in drug development and environmental science.

According to the OEKO-TEX® ECO PASSPORT Restricted Substance List, C.I. **Direct Red 13** (CAS 1937-35-5) is classified with the following toxicological properties:

- Carcinogenicity
- Developmental Toxicity
- Mutagenicity
- Persistence
- Reproductive Toxicity

It is important to note that while these classifications are provided by a reputable source in the textile industry, publicly available, peer-reviewed in-depth toxicological studies specifically on **Direct Red 13** are scarce. Much of the available literature on the toxicology of "Red 13" pertains to "Disperse Red 13," a different chemical entity. Therefore, caution must be exercised when extrapolating data, and the classifications above should be considered the primary source of toxicological concern.

The metabolism of azo dyes by azoreductases, present in various microorganisms including human gut flora, can lead to the cleavage of the azo bond and the formation of aromatic amines. Some of these aromatic amines are known to be carcinogenic. [2]

Safety and Handling

Given the toxicological classifications, strict adherence to safety protocols is mandatory when handling **Direct Red 13** powder.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection. In case of insufficient ventilation, wear suitable respiratory equipment.
- Engineering Controls: Handle in a well-ventilated area, preferably in a fume hood, to minimize dust inhalation.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Analytical Methodologies

The detection and quantification of **Direct Red 13** in various matrices, such as wastewater and textiles, are crucial for regulatory compliance and research purposes. High-performance liquid chromatography (HPLC) coupled with mass spectrometry (MS) is a powerful technique for the analysis of azo dyes.

General Protocol for LC-MS/MS Analysis of Azo Dyes in Water

This protocol is a general guideline and should be optimized and validated for the specific matrix and instrumentation.

- Sample Preparation:
 - For textile samples, an extraction step is necessary. A common method involves extracting the dye from the textile using a solvent like methanol in an ultrasonic bath. [3] * Water samples may be pre-concentrated using solid-phase extraction (SPE) to enhance sensitivity.
- Chromatographic Separation:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or formic acid in water) and an organic solvent (e.g., methanol or acetonitrile) is commonly employed.
 - Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Mass Spectrometric Detection:
 - Ionization: Electrospray ionization (ESI) in negative ion mode is often suitable for sulfonated azo dyes like **Direct Red 13**.
 - Detection: Multiple Reaction Monitoring (MRM) on a triple quadrupole mass spectrometer provides high selectivity and sensitivity for quantification. Specific precursor-to-product ion

transitions for **Direct Red 13** would need to be determined.

Caption: A generalized workflow for the analysis of **Direct Red 13**.

Relevance to Biomedical and Drug Development Professionals

Currently, there is no documented evidence of **Direct Red 13** being used in biomedical research, diagnostics, or as a therapeutic agent. Its significant toxicological profile, particularly its potential carcinogenicity and mutagenicity, makes it an unlikely candidate for direct application in drug development.

However, for researchers in these fields, understanding the properties of compounds like **Direct Red 13** is relevant for several reasons:

- **Toxicology and Drug Safety:** The study of the mechanisms of toxicity of azo dyes can provide insights into the metabolic activation of pro-carcinogens and the structural motifs associated with toxicity. This knowledge is valuable in the safety assessment of new drug candidates that may contain similar structural features.
- **Environmental Health:** For scientists working on the environmental impact of pharmaceuticals and other industrial chemicals, the study of persistent and toxic dyes like **Direct Red 13** serves as a relevant case study.
- **Development of Probes and Assays:** While **Direct Red 13** itself is not a biological probe, the chemistry of azo dyes is utilized in the design of certain reporter systems and pH indicators. Understanding the fundamental properties of these dyes can inform the development of new analytical tools.

Conclusion

Direct Red 13 is an industrially significant azo dye with well-defined applications in the textile and paper industries. Its chemical and physical properties are well-characterized. However, for the scientific research community, the most critical aspect of **Direct Red 13** is its toxicological profile. The classification of this dye as a potential carcinogen, mutagen, and reproductive toxicant underscores the need for stringent safety measures during its handling and a thorough

assessment of its environmental fate. While direct applications in biomedical science or drug development have not been identified and are unlikely given its toxicity, the study of **Direct Red 13** can contribute to a broader understanding of the toxicology of azo compounds and inform the development of safer alternatives and more effective analytical and remediation strategies.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Direct Red 13 (C.I. 22155)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156214#direct-red-13-cas-number-and-molecular-weight>]

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